

An In-depth Technical Guide to Dodecyl Benzoate

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Compound of Interest

Compound Name: *Dodecyl benzoate*

Cat. No.: *B1582934*

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This technical guide provides a comprehensive overview of the chemical properties, synthesis, and analysis of **dodecyl benzoate**. The information is intended for researchers, scientists, and professionals in the field of drug development and organic chemistry.

Chemical Identity and Structure

Dodecyl benzoate is an organic compound classified as a benzoate ester. It is formed from the esterification of benzoic acid and dodecanol.

IUPAC Name: **dodecyl benzoate**[\[1\]](#)

Synonyms: Lauryl benzoate, Benzoic acid, dodecyl ester[\[1\]](#)[\[2\]](#)

Chemical Structure:

The chemical structure of **dodecyl benzoate** is represented by the following SMILES notation:

CCCCCCCCCCCCOC(=O)C1=CC=CC=C1[\[1\]](#)

This corresponds to a dodecyl group attached to the oxygen atom of a benzoate group.

Physicochemical Properties

A summary of the key quantitative data for **dodecyl benzoate** is presented in the table below for easy reference and comparison.

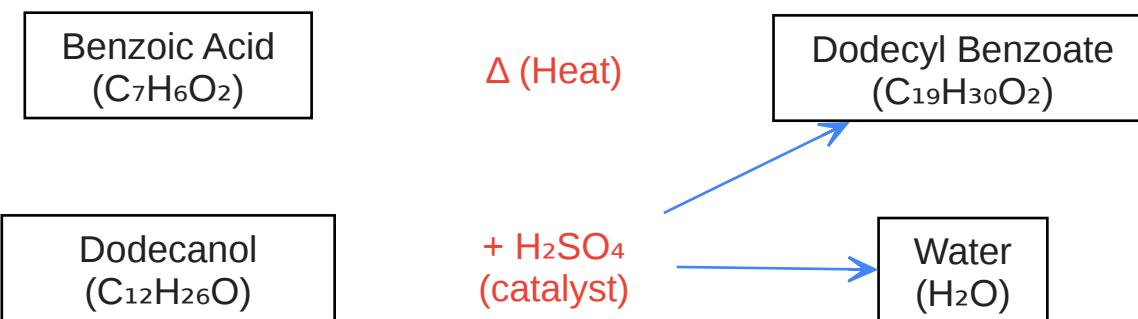
Property	Value	Source
Molecular Formula	C ₁₉ H ₃₀ O ₂	[1]
Molecular Weight	290.44 g/mol	[3]
CAS Number	2915-72-2	[1]
Appearance	Colorless to pale yellow liquid	[4]
Odor	Mild, pleasant	[4]
Boiling Point	383.00 to 385.00 °C @ 760.00 mm Hg	[2]
Flash Point	161.67 °C (323.00 °F) TCC	[2]
Density	0.94 g/cm ³	[3]
Water Solubility	0.009331 mg/L @ 25 °C (estimated)	[2]
logP (o/w)	7.729 (estimated)	[2]

Synthesis of Dodecyl Benzoate via Fischer Esterification

Dodecyl benzoate can be synthesized through the Fischer esterification of benzoic acid with dodecanol, using a strong acid catalyst such as sulfuric acid. This reaction is a reversible process where the equilibrium is typically shifted towards the product by using an excess of one reactant or by removing water as it is formed.

Reaction Pathway

The overall reaction for the synthesis of **dodecyl benzoate** is as follows:



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References

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- To cite this document: BenchChem. [An In-depth Technical Guide to Dodecyl Benzoate]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b1582934#iupac-name-and-structure-of-dodecyl-benzoate>

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